

# WAY-328127 IUPAC name and chemical identifiers

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## Compound of Interest

Compound Name: WAY-328127

Cat. No.: B15600896

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## In-Depth Technical Guide: WAY-328127

For Researchers, Scientists, and Drug Development Professionals

### Core Compound Identification

**WAY-328127** is a chemical compound with the following identifiers:

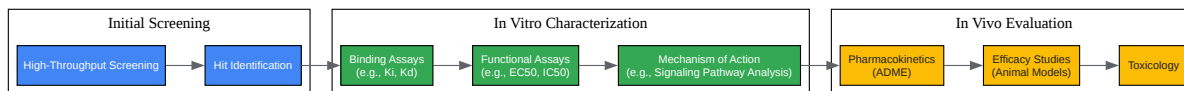
Identifier	Value
IUPAC Name	(3aR,4R,7S,7aS)-2-[(4-fluorophenyl)sulfonyl]-4-(piperidin-1-yl)-hexahydro-1H-isoindole-7-carboxamide
CAS Number	912784-67-9[1]
PubChem CID	17252686[1]
Molecular Formula	C15H15FN2O2
Molecular Weight	274.29 g/mol [1]
InChI	InChI=1S/C15H15FN2O2/c16-12-6-8-14(9-7-12)20(19)18-11-5-4-10(15(17)18)13(11)3-1-2-3-13/h6-11,13H,1-5H2,(H2,17,19)/t10-,11+,13+/m1/s1
SMILES	C1CCN(CC1)C2C3CCC(C3N(C2)S(=O)(=O)C4=CC=C(C=C4)F)C(=O)N

## Biological Activity and Experimental Data

Despite a comprehensive search of publicly available scientific literature and chemical databases, no specific experimental data regarding the biological activity, binding affinities, or in vitro/in vivo pharmacology of **WAY-328127** could be identified. The mechanism of action and the specific signaling pathways modulated by this compound are therefore not characterized in the public domain.

## General Experimental Workflow

While specific experimental protocols for **WAY-328127** are not available, a general workflow for the characterization of a novel chemical entity is presented below. This diagram illustrates a typical sequence of experiments from initial screening to more detailed mechanistic studies.



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A generalized workflow for the preclinical evaluation of a chemical compound.

Disclaimer: The information provided in this document is based on publicly accessible data as of the date of this report. The absence of detailed experimental data for **WAY-328127** in the public domain limits a comprehensive understanding of its biological effects and potential therapeutic applications.

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## References

- 1. Design, synthesis and biological evaluations of novel oxindoles as HIV-1 non-nucleoside reverse transcriptase inhibitors. Part I - PubMed [pubmed.ncbi.nlm.nih.gov]
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